

Core Mechanism of Action: A Two-Step Photochemical Process

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Compound of Interest

Compound Name: *DiAzK*

Cat. No.: *B15550018*

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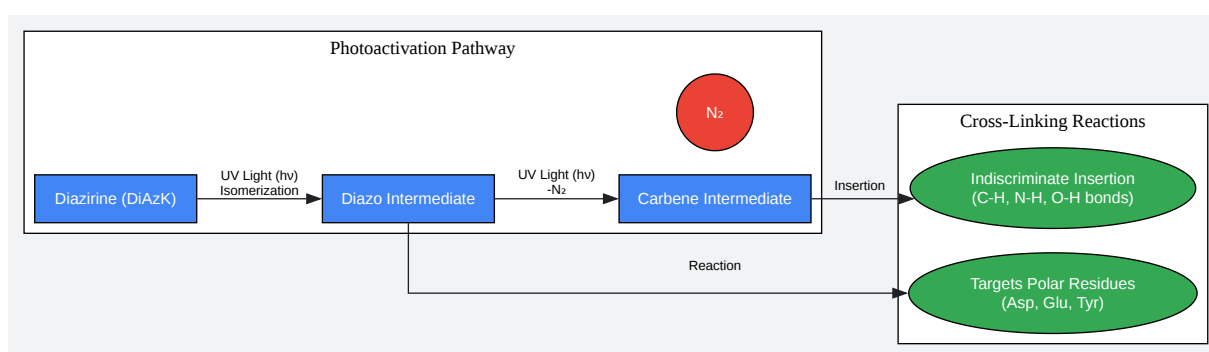
DiAzK, or H-L-Photo-lysine, is an unnatural amino acid containing a diazirine moiety.^{[1][2]} This small, three-membered ring is relatively stable in the dark but can be activated by UV light, typically at a wavelength of 330-370 nm.^[3] Upon photoactivation, the diazirine group becomes highly reactive, enabling it to form covalent bonds with nearby molecules, thereby "cross-linking" the **DiAzK**-containing protein to its interaction partners.

Recent quantitative studies have refined the understanding of the diazirine photoreaction, revealing a two-step mechanism that proceeds through two distinct reactive intermediates: a diazo isomer and a carbene.^{[4][5][6][7]}

- **Step 1: Isomerization to a Diazo Intermediate.** Upon initial exposure to UV light (~365 nm), the diazirine ring rearranges to form a linear diazo intermediate.^{[6][8]} This intermediate is reactive and can engage in cross-linking, showing a marked preference for buried polar and acidic residues such as aspartic acid (Asp), glutamic acid (Glu), and tyrosine (Tyr).^{[4][5]}
- **Step 2: Nitrogen Extrusion to Form a Carbene.** With continued UV irradiation, the diazo intermediate loses a molecule of nitrogen gas (N₂) to generate a highly reactive and indiscriminate carbene intermediate.^{[3][9]} This carbene can rapidly insert into any proximal C-H, N-H, or O-H bond, making it a less specific but highly efficient cross-linking agent.^[3]

[10] A minor pathway may also involve the direct formation of carbene from the photo-excited diazine.[8]

This two-step mechanism is crucial because the intermediates exhibit different selectivities. By carefully modulating the UV irradiation time and power density, researchers can favor the diazo-mediated pathway to achieve more specific cross-linking to polar residues.[4][6]



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Caption: The two-step photoactivation pathway of **DiAzK**.

Quantitative Data Summary

The ability to control and quantify the cross-linking process is paramount. The following tables summarize key quantitative parameters derived from the literature.

Table 1: Reactivity of Diazirine Intermediates

Intermediate	Reactivity Profile	Preferred Target Residues	Reference
Diazo	High specificity	Polar/Acidic (Asp, Glu, Tyr)	[4] [5] [6]
Carbene	Indiscriminate, highly reactive	Any proximal amino acid (C-H, N-H, O-H, S-H bonds)	[3] [11] [12]

Table 2: Typical Experimental Parameters for Photo-Cross-Linking

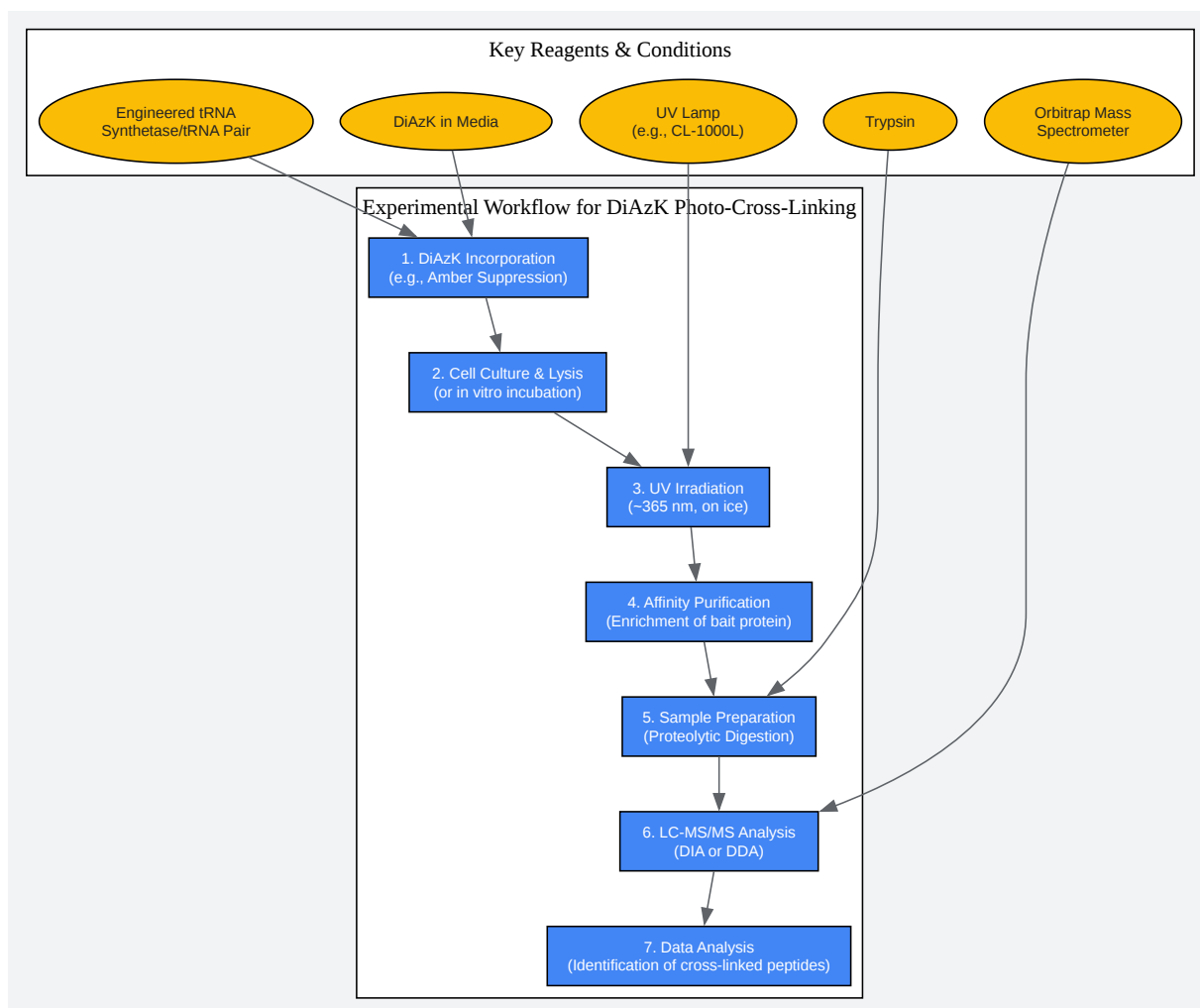
Parameter	Value	Notes	Reference
UV Wavelength	350 - 370 nm	Optimal for diazirine activation while minimizing protein damage.	[3] [6]
Irradiation Time	2 - 30 minutes	Shorter times (e.g., 2 min) favor the more selective diazo intermediate.	[4] [11] [13] [14]
Power Density	~100 mW/cm ²	A key parameter to modulate for controlling the reaction pathway.	[4]
Temperature	On ice (~4 °C)	Minimizes protein degradation and off-target effects during irradiation.	[11] [13]

Table 3: Reported Efficiencies in Quantitative Cross-Linking Mass Spectrometry (QCLMS)

Technique	Protein(s)	Quantifiable Unique Residue Pairs	Reference
Photo-DIA-QCLMS	Human Serum Albumin (HSA)	93%	[15]
Photo-DIA-QCLMS	Cytochrome C	95%	[15]
ACT-based Probes	BTK	60-95% (cross-linking yield)	[16]

Experimental Protocols and Workflow

A typical **DiAzK** photo-cross-linking experiment followed by mass spectrometry analysis involves several key stages, from probe incorporation to data analysis.



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